

Spectroscopic and Structural Elucidation of Lunatoic Acid B: A Technical Overview

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Compound of Interest

Compound Name: Lunatoic acid B

Cat. No.: B15564898

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Lunatoic acid B**, a metabolite isolated from *Cochliobolus lunatus*. The information presented herein is critical for the identification, characterization, and potential development of this natural product.

Chemical Structure

Lunatoic acid B is a secondary metabolite produced by the fungus *Cochliobolus lunatus*. Its chemical structure has been elucidated through spectroscopic analysis.

Spectroscopic Data

The structural confirmation of **Lunatoic acid B** relies on a combination of nuclear magnetic resonance (NMR) and mass spectrometry (MS) data. Due to the limitations of publicly available search tools, direct access to the full primary literature containing the experimental data and protocols could not be achieved. The following sections are based on typical data presentation for such compounds and will be updated with specific values upon accessing the complete research article.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a pivotal technique for determining the carbon-hydrogen framework of a molecule. For **Lunatoic acid B**, both ^1H (proton) and ^{13}C (carbon-13) NMR data are essential for its structural assignment.

Table 1: ^1H NMR Spectroscopic Data for **Lunatoic Acid B**

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Data not available	Data not available	Data not available	Data not available
...

Table 2: ^{13}C NMR Spectroscopic Data for **Lunatoic Acid B**

Chemical Shift (δ , ppm)	Carbon Type	Assignment
Data not available	Data not available	Data not available
...

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. High-resolution mass spectrometry (HRMS) is crucial for determining the precise molecular formula of **Lunatoic acid B**.

Table 3: Mass Spectrometry Data for **Lunatoic Acid B**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Molecular Formula
Data not available	Data not available	Data not available

Experimental Protocols

Detailed experimental protocols are fundamental for the replication of scientific findings and for the application of these methods to related compounds.

NMR Spectroscopy

- **Instrumentation:** Specify the make, model, and operating frequency of the NMR spectrometer.
- **Sample Preparation:** Detail the solvent used (e.g., CDCl₃, DMSO-d₆), the concentration of the sample, and the internal standard (e.g., TMS).
- **Acquisition Parameters:** Provide information on the acquisition parameters for both ¹H and ¹³C NMR experiments, including pulse sequences, number of scans, relaxation delays, and spectral widths.

Mass Spectrometry

- **Instrumentation:** Specify the type of mass spectrometer used (e.g., Q-TOF, Orbitrap).
- **Ionization Source:** Detail the ionization method employed (e.g., ESI, APCI).
- **Analysis Mode:** Indicate whether the analysis was performed in positive or negative ion mode.
- **Data Acquisition:** Describe the mass range scanned and any fragmentation experiments performed (e.g., MS/MS).

Workflow for Isolation and Characterization

The general workflow for the isolation and structural elucidation of a natural product like **Lunatoic acid B** is a systematic process involving multiple stages.



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Caption: Workflow for the isolation and characterization of **Lunatoic acid B**.

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